

Bioactivity Comparison of 2-Chloro-4-nitropyrimidin-5-amine Based Analogs

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Compound of Interest

Compound Name: 2-Chloro-4-nitropyrimidin-5-amine

CAS No.: 618397-67-4

Cat. No.: B1588104

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Executive Summary & Scaffold Analysis

2-Chloro-4-nitropyrimidin-5-amine (CAS: 618397-67-4) and its more common regioisomer, 2-chloro-5-nitropyrimidin-4-amine (CAS: 10320-42-0), represent a class of "ortho-nitroamino" pyrimidines. These are electrophilic warheads used to synthesize 2,6,9-trisubstituted purines and 2,4-disubstituted pteridines.

- Core Utility: The ortho arrangement of the nitro and amine groups allows for facile reduction to a 4,5-diaminopyrimidine core.
- Mechanism of Derivatization:
 - C-2 Substitution: The chlorine atom at C-2 is activated for nucleophilic aromatic substitution (
 -), allowing the introduction of solubilizing groups or specificity-determining pharmacophores (e.g., anilines, aliphatic amines).

- Cyclization: The 4,5-diamine motif reacts with orthoesters or aldehydes to close the imidazole or pyrazine ring, forming the final bioactive drug candidates.

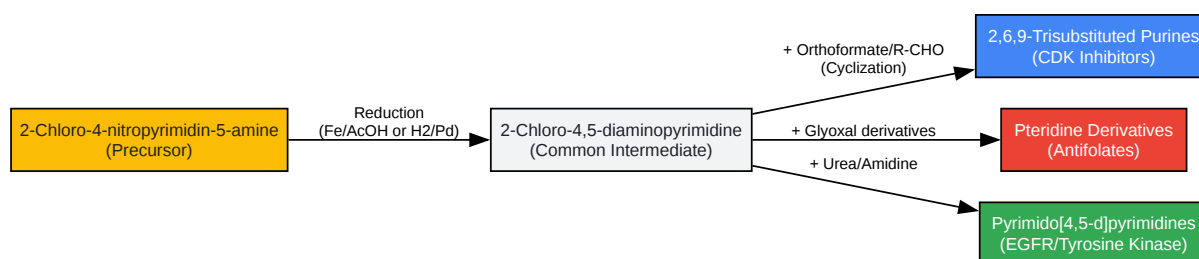
Structural Isomerism Note



Critical Technical Insight: While CAS 618397-67-4 (4-nitro-5-amine) is the specific query, the vast majority of literature bioactivity data refers to analogs synthesized from the 4-amino-5-nitro isomer (CAS 10320-42-0). Both isomers reduce to the same 2-chloro-4,5-diaminopyrimidine intermediate, leading to identical purine analogs. This guide treats them as functionally equivalent precursors for the bioactive series described below.

Synthesis & Structural Evolution (Graphviz)

The following diagram illustrates the transformation of the scaffold into three distinct bioactive classes: Purines (CDK Inhibitors), Pteridines, and Pyrimidopyrimidines.



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Figure 1: Divergent synthesis pathways from the nitro-amino pyrimidine core to major bioactive classes.[3]

Bioactivity Comparison: Key Analog Classes

Class A: CDK Inhibitors (Purine-Based)

The most significant application of this scaffold is in the synthesis of Cyclin-Dependent Kinase (CDK) inhibitors. The pyrimidine ring of the scaffold becomes the pyrimidine ring of the purine, binding to the ATP-binding pocket of the kinase.

- Mechanism: Competitive inhibition at the ATP binding site.^{[2][4]} The C-2 substituent (from the original scaffold's Cl) usually points out of the pocket, interacting with solvent or surface residues, while the N-9 substituent determines selectivity.
- Key Analogs:
 - Olomoucine: An early-generation inhibitor with moderate potency.
 - Roscovitine (Seliciclib): A clinical-stage drug with improved selectivity for CDK2/CDK5.
 - Purvalanol A: A highly potent "second-generation" inhibitor.

Class B: EGFR & Tyrosine Kinase Inhibitors (Pyrimidopyrimidine-Based)

By fusing a second pyrimidine ring (instead of an imidazole), the scaffold yields pyrimido[4,5-d]pyrimidines.

- Mechanism: These analogs often target the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase domain.
- Bioactivity: Potent inhibition of tumor cell proliferation (e.g., A431 skin carcinoma cells). The 2-chloro group is typically displaced by an aniline to mimic the quinazoline core of drugs like Gefitinib.

Class C: Antimicrobial & Antifolate (Pteridine-Based)

Reaction with glyoxals yields pteridines, which mimic folate.

- Mechanism: Inhibition of Dihydrofolate Reductase (DHFR).
- Bioactivity: Broad-spectrum antibacterial and antiparasitic activity.

Comparative Performance Data

The table below compares the bioactivity (IC50) of key analogs derived from the **2-chloro-4-nitropyrimidin-5-amine** scaffold.

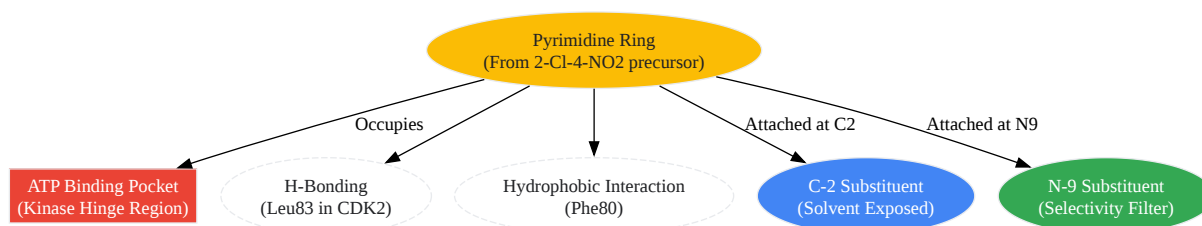
Analog Class	Compound Name	Target	IC50 (μM)	Selectivity Profile	Clinical Status
Purine	Olomoucine	CDK1/Cyclin B	7.0	Moderate (CDK1 > CDK2)	Research Tool
Purine	Roscovitine	CDK2/Cyclin E	0.7	High (CDK2/5/7)	Phase II (Select)
Purine	Purvalanol A	CDK1/Cyclin B	0.004	Very High (CDK1/2)	Preclinical
Purine	Purvalanol B	CDK2/Cyclin A	0.006	High	Preclinical
Pyrimido	Analog 4g	EGFR	0.05	High (EGFR > PDGFR)	Experimental
Scaffold	2-Cl-4-NO2-5-NH2	S. aureus	>100	Low (General toxicity)	Intermediate

“

Data Interpretation: The raw scaffold (bottom row) has negligible specific bioactivity. However, conversion to Purvalanol A (row 3) increases potency by over 25,000-fold, demonstrating the scaffold's value as a template rather than a drug itself.

Mechanism of Action (Molecular Docking Context)

The bioactivity of these analogs relies on specific binding modes facilitated by the pyrimidine core.



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Figure 2: Binding mode of Purine analogs. The pyrimidine core (yellow) anchors the molecule via H-bonds to the kinase hinge region.

Experimental Protocols

Protocol A: Synthesis of 2-Chloro-4,5-diaminopyrimidine (The "Hub" Intermediate)

This protocol converts the nitro-amine scaffold into the active diamine precursor.

- Preparation: Dissolve 2-chloro-4-amino-5-nitropyrimidine (1.0 eq) in Methanol/Water (1:1 v/v).
- Reduction: Add Iron powder (5.0 eq) and Ammonium Chloride (0.5 eq).
- Reaction: Heat to reflux (80°C) for 2–4 hours. Monitor by TLC (the yellow nitro compound will fade to a colorless/fluorescent amine).
- Workup: Filter hot through Celite to remove iron residues. Concentrate the filtrate in vacuo.
- Purification: Recrystallize from ethanol.

- Yield Expectation: 70–85%.
- Validation: LC-MS (M+H = 145.0).

Protocol B: Kinase Inhibition Assay (CDK2/Cyclin E)

Standard radiometric assay to validate bioactivity of synthesized analogs.

- Reagents: Recombinant CDK2/Cyclin E complex, Histone H1 (substrate), [γ - ^{32}P]ATP.
- Buffer: 60 mM β -glycerophosphate, 30 mM nitrophenylphosphate, 25 mM MOPS (pH 7.0), 5 mM EGTA, 15 mM MgCl_2 , 1 mM DTT, 0.1 mM sodium vanadate.
- Procedure:
 - Mix 10 μL of analog (in DMSO) with 20 μL enzyme solution.
 - Incubate 10 min at 30°C.
 - Initiate reaction with 10 μL substrate mix (Histone H1 + ATP).
 - Incubate 15 min at 30°C.
- Termination: Spot 35 μL onto P81 phosphocellulose paper. Wash 3x with 1% phosphoric acid.
- Quantification: Scintillation counting. Calculate IC_{50} using non-linear regression (GraphPad Prism).

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